

# Physicochemical Properties of 1-Benzyl-5-oxopyrrolidine-3-carboxamide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *1-Benzyl-5-oxopyrrolidine-3-carboxamide*

Cat. No.: *B1336060*

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## Introduction

**1-Benzyl-5-oxopyrrolidine-3-carboxamide** is a small molecule belonging to the pyrrolidinone class of compounds. This scaffold is of significant interest in medicinal chemistry due to its presence in various biologically active molecules. This technical guide provides a comprehensive overview of the known physicochemical properties of **1-Benzyl-5-oxopyrrolidine-3-carboxamide**, alongside data for structurally related analogs to provide a comparative context. The guide also outlines general experimental protocols for the determination of these properties and illustrates a plausible synthetic route and a potential biological signaling pathway based on the activities of related compounds.

## Physicochemical Data

Quantitative physicochemical data for **1-Benzyl-5-oxopyrrolidine-3-carboxamide** (CAS: 116041-19-1) is not extensively available in the public domain. However, data for its precursors and closely related analogs, 1-Benzyl-5-oxopyrrolidine-3-carboxylic acid and its methyl ester, are available and presented below for comparative purposes.

Table 1: Core Physicochemical Properties

Property	1-Benzyl-5-oxopyrrolidine-3-carboxamide	1-Benzyl-5-oxopyrrolidine-3-carboxylic acid	Methyl 1-benzyl-5-oxopyrrolidine-3-carboxylate
CAS Number	116041-19-1[1]	5733-86-8[2]	51535-00-3[3]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> [1]	C <sub>12</sub> H <sub>13</sub> NO <sub>3</sub> [2]	C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub> [3]
Molecular Weight	218.26 g/mol [4]	219.24 g/mol [2]	233.26 g/mol [3]
Physical Form	Solid[1]	White to almost white crystalline powder[2]	Not Specified
Melting Point	Not Specified	142 - 146 °C[2]	Not Specified
Boiling Point	Not Specified	Not Specified	Not Specified
Solubility	Not Specified	Not Specified	>35 µg/mL (at pH 7.4) [3]
pKa	Not Specified	Not Specified	Not Specified
logP	Not Specified	Not Specified	Not Specified

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **1-Benzyl-5-oxopyrrolidine-3-carboxamide** are not available in the cited literature. However, standard methodologies for these measurements are well-established.

## Synthesis of 1-Substituted 5-Oxopyrrolidine-3-Carboxylic Acids

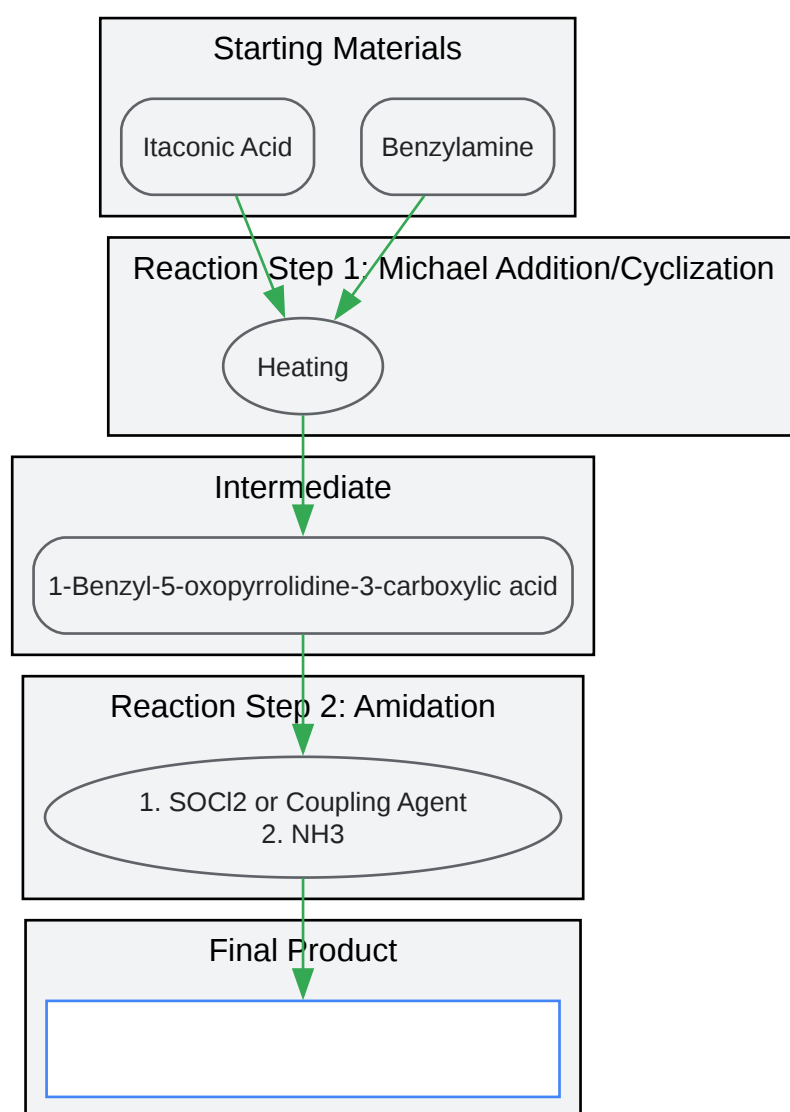
A general method for the synthesis of the carboxylic acid precursor involves the cyclization of 2-methylenesuccinic acid (itaconic acid) with a primary amine, in this case, benzylamine. The reaction is typically carried out by heating the reactants, sometimes in the absence of a solvent or with the addition of an acid catalyst like acetic acid.[5]

## Amidation of the Carboxylic Acid

The conversion of the carboxylic acid to the corresponding carboxamide can be achieved through several standard organic synthesis methods. A common approach involves the activation of the carboxylic acid, for example, by converting it to an acid chloride or using a coupling agent, followed by the reaction with ammonia or an ammonia equivalent.

## Plausible Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **1-Benzyl-5-oxopyrrolidine-3-carboxamide** from commercially available starting materials.



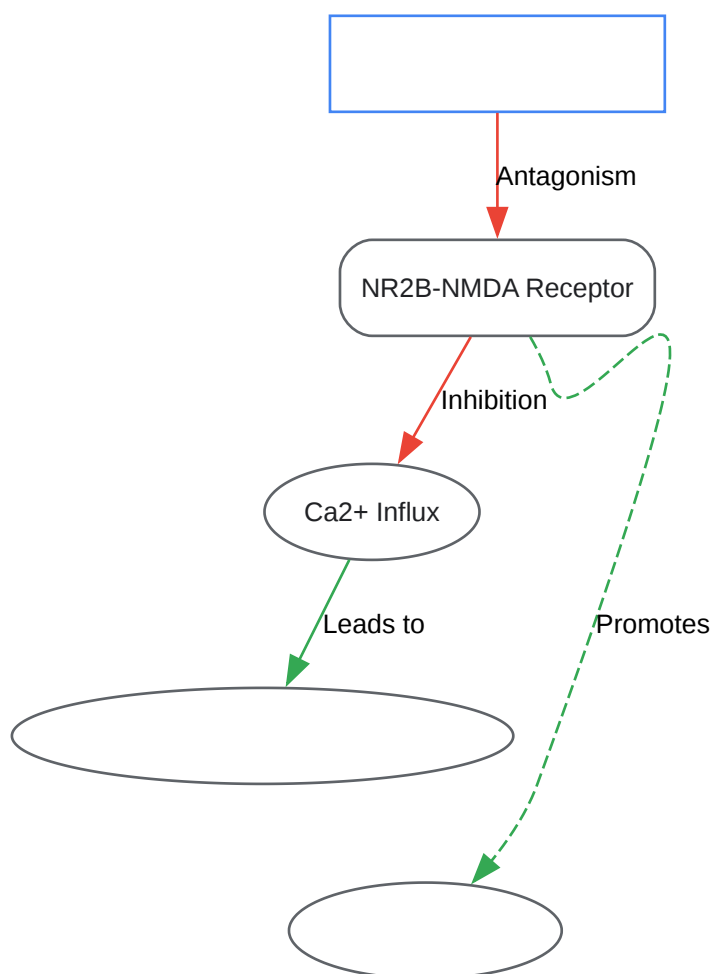
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A plausible synthetic route to the target compound.

## Potential Biological Activity and Signaling Pathway

While the specific biological activity of **1-Benzyl-5-oxopyrrolidine-3-carboxamide** is not well-documented, derivatives of the 5-oxopyrrolidine scaffold have shown a range of biological activities, including neuroprotective, anti-HIV, anticancer, and antimicrobial effects.[5][6][7][8] For instance, derivatives of 1-benzyl-5-oxopyrrolidine-2-carboximidamide have been identified as neuroprotective agents that act as antagonists of the NR2B subtype of the N-methyl-D-aspartate (NMDA) receptor.[8] Blockade of this receptor can prevent excessive calcium influx into neurons, a key event in excitotoxic cell death.

The following diagram illustrates a simplified, hypothetical signaling pathway based on the known activity of related neuroprotective compounds.



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Hypothetical neuroprotective signaling pathway.

## Conclusion

**1-Benzyl-5-oxopyrrolidine-3-carboxamide** is a compound with potential for further investigation in drug discovery and development, given the diverse biological activities observed in structurally related molecules. While detailed physicochemical data for this specific molecule are currently limited, this guide provides a foundation for researchers by summarizing available information on its identity and presenting data for close analogs. The outlined synthetic workflow and potential biological pathway offer a starting point for future research into this and related compounds. Further experimental characterization is necessary to fully elucidate the physicochemical profile and therapeutic potential of **1-Benzyl-5-oxopyrrolidine-3-carboxamide**.

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